

Phenol Chloroform: A Comprehensive Technical Guide to Safe Handling and Application

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Compound of Interest

Compound Name: Phenol chloroform

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the safety precautions and handling guidelines for **phenol chloroform**, a reagent mixture commonly utilized in molecular biology for the purification of nucleic acids. Due to the significant health hazards associated with its components, stringent adherence to safety protocols is paramount. This document outlines the chemical and physical properties, occupational exposure limits, toxicity, handling procedures, emergency protocols, and waste disposal methods for phenol and chloroform.

Chemical and Physical Properties

A thorough understanding of the chemical and physical properties of phenol and chloroform is fundamental to their safe handling. Both are volatile organic compounds with distinct characteristics.

Table 1: Physical and Chemical Properties of Phenol and Chloroform

Property	Phenol	Chloroform
Chemical Formula	C ₆ H ₅ OH[1]	CHCl ₃ [2]
Appearance	Colorless-to-white crystalline solid when pure; may be a pink or red liquid commercially.[3]	Clear, colorless, volatile liquid. [4][5]
Odor	Sickeningly sweet and tarry.[3]	Pleasant, sweet, non-irritating odor.[4][6]
Boiling Point	181.7 °C (359 °F)[7]	61.2 °C[5]
Melting Point	43 °C (109 °F)[7]	-63.5 °C
Solubility in Water	84.2 g/1000 mL (moderately soluble)[1]	Slightly soluble (~0.8 g/L at 25°C).[5]
Vapor Pressure	0.4 mmHg at 20 °C[7]	159 mmHg at 20 °C[8]
Flash Point	79 °C (175 °F)[3][9]	Non-flammable under most conditions.[4]
Specific Gravity	1.06[7]	1.48 g/cm ³ [5]

Health Hazards and Toxicity

Both phenol and chloroform pose significant health risks. Phenol is highly corrosive and toxic, while chloroform is a suspected human carcinogen.[10] The combination of these two chemicals in a mixture can enhance the dermal absorption of phenol.[10]

Table 2: Summary of Health Hazards

Hazard	Phenol	Chloroform	Phenol:Chloroform Mixture
Acute Effects	Severe skin burns, eye damage, and systemic poisoning.[9] [11] Has an anesthetic effect, so pain may not be immediately felt upon contact.[10]	Skin and eye irritation, dizziness, headache, and anesthesia.[12] [13]	Enhanced dermal absorption of phenol. [10]
Chronic Effects	Damage to the liver, kidneys, and central nervous system.[14] [15] Suspected to cause genetic defects. [10]	Suspected human carcinogen and reproductive hazard. [10] May cause damage to the liver, kidneys, and central nervous system.[13]	Causes damage to organs through prolonged or repeated exposure.[16][17]
Routes of Exposure	Inhalation, skin absorption, ingestion, eye/skin contact.[14]	Inhalation, skin absorption, ingestion, skin and/or eye contact.[12]	Inhalation, skin absorption, ingestion, eye/skin contact.

Table 3: Toxicity Data

Value	Phenol	Chloroform
LD ₅₀ (Oral, Rat)	317 mg/kg[1][18]	1100 mg/kg[16]
LD ₅₀ (Dermal, Rabbit)	630 mg/kg[18]	>4000 mg/kg (rat)[16]
LC ₅₀ (Inhalation, Rat)	316 mg/m ³ [9]	No data available

Occupational Exposure Limits

Regulatory agencies have established permissible exposure limits (PELs) and recommended exposure limits (RELs) to protect laboratory personnel.

Table 4: Occupational Exposure Limits

Agency	Phenol	Chloroform
OSHA (PEL)	5 ppm (19 mg/m ³) - 8-hour TWA [skin][7][15]	50 ppm (240 mg/m ³) - Ceiling[12][13]
NIOSH (REL)	5 ppm (19 mg/m ³) - 10-hour TWA; 15.6 ppm (60 mg/m ³) - 15-min Ceiling [skin][7][15]	2 ppm (9.78 mg/m ³) - 60-minute STEL [potential occupational carcinogen][12][19]
ACGIH (TLV)	5 ppm - 8-hour TWA[15]	10 ppm - 8-hour TWA[13]

TWA: Time-Weighted Average; C: Ceiling; [skin]: Skin absorption is a significant route of exposure.

Engineering Controls and Personal Protective Equipment (PPE)

A multi-layered approach to safety, combining engineering controls and appropriate PPE, is mandatory when working with **phenol chloroform**.

Engineering Controls

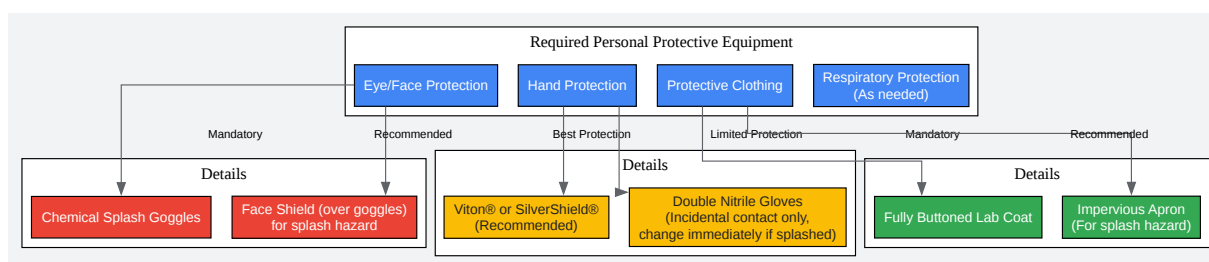
- Chemical Fume Hood: All procedures involving **phenol chloroform** must be performed in a certified chemical fume hood to minimize inhalation exposure.[14][20]
- Emergency Eyewash and Safety Shower: An easily accessible and functional emergency eyewash station and safety shower are required in the immediate work area.[11][21][22]

Personal Protective Equipment (PPE)

The following PPE is required when handling **phenol chloroform**:

- Eye and Face Protection: Chemical splash goggles are mandatory.[14] A face shield worn over goggles is recommended when there is a significant splash hazard.[23]

- Gloves: Due to the rapid penetration of both phenol and chloroform through standard laboratory gloves, specific glove selection is critical.
 - Recommended: Viton®, SilverShield®, or Butyl rubber gloves provide the best protection. [14][15]
 - For incidental contact: Double-gloving with 4-mil thick nitrile gloves or a single pair of 8-mil thick nitrile gloves may be acceptable, but gloves must be changed immediately upon contamination. [24] Chloroform penetrates nitrile gloves very readily. [24]
- Protective Clothing: A fully buttoned lab coat is required. [10][14] An impervious apron should be worn over the lab coat when handling larger quantities or when there is a splash risk. [21][23]
- Respiratory Protection: When engineering controls are not sufficient to maintain exposure below the occupational exposure limits, a NIOSH-approved respirator with organic vapor cartridges is necessary. [7]

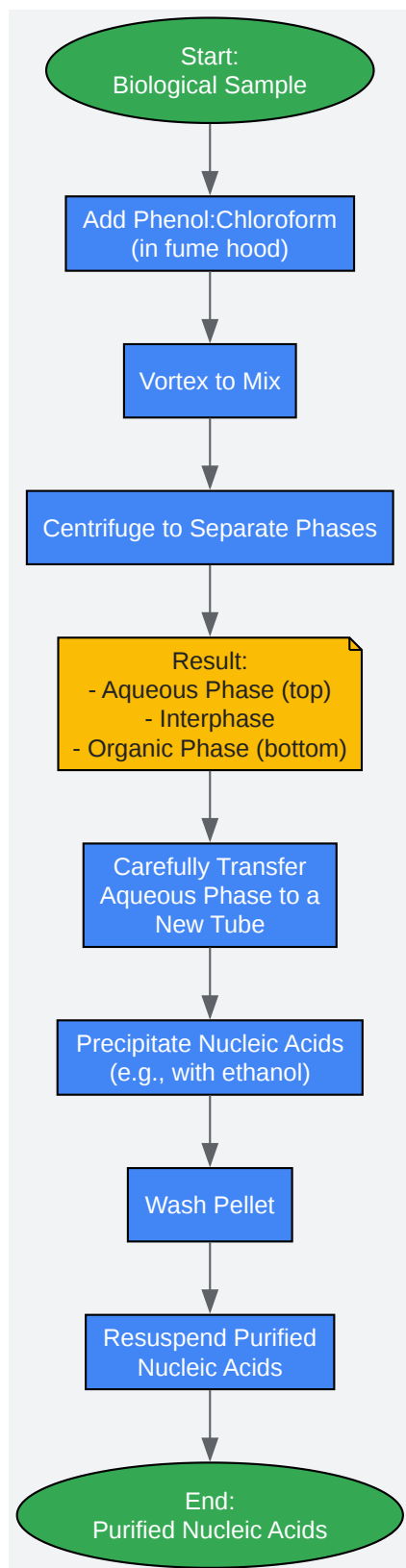


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Caption: Required Personal Protective Equipment for Handling **Phenol Chloroform**.

Experimental Protocols: Phenol-Chloroform Extraction Workflow

Phenol-chloroform extraction is a common method for separating nucleic acids from proteins and lipids. The following diagram illustrates a generalized workflow for this procedure.



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Caption: Generalized workflow for nucleic acid purification using phenol-chloroform extraction.

Safe Handling and Storage Procedures

Adherence to strict handling and storage protocols is crucial to prevent accidental exposures.

- Designated Area: Designate a specific area within a chemical fume hood for working with **phenol chloroform**.[\[21\]](#)
- Quantities: Purchase and use the smallest practical quantities.[\[21\]](#)
- Transport: Transport **phenol chloroform** in secondary containment, such as a bottle carrier.
[\[21\]](#)[\[23\]](#)
- Storage:
 - Store in a cool, well-ventilated area.[\[21\]](#)[\[23\]](#)
 - Keep containers tightly closed.[\[21\]](#)[\[23\]](#)
 - Store away from strong oxidizers, strong alkalis, and chemically active metals.[\[10\]](#)[\[21\]](#)
 - Store chloroform in a dark location.[\[10\]](#)
 - Store containers below eye level.[\[21\]](#)

Spill and Emergency Procedures

Prompt and appropriate action is critical in the event of a spill or exposure.

Spill Cleanup

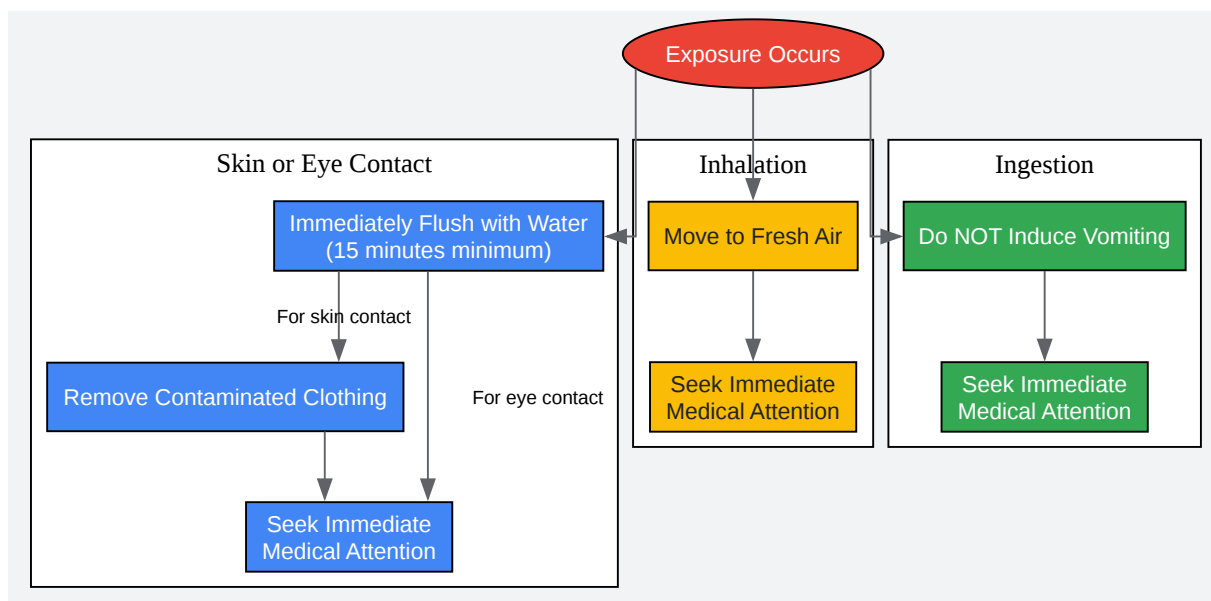
- Small Spills (<1 L):
 - Alert personnel in the immediate area.
 - Don appropriate PPE (double nitrile or Viton® gloves, goggles, lab coat).[\[14\]](#)
 - Confine the spill using absorbent pads.

- Collect the absorbed material and contaminated debris into a sealed, labeled hazardous waste container.[\[22\]](#)
- Clean the spill area with soap and water.[\[22\]](#)
- Large Spills (>1 L):
 - Evacuate the area immediately.[\[14\]](#)
 - Alert others and contact the institution's emergency response team.[\[25\]](#)

Exposure and First Aid

Immediate medical attention is required for any **phenol chloroform** exposure.

- Skin Contact:
 - Immediately go to the nearest emergency shower and flush the affected area with copious amounts of water for at least 15 minutes.[\[14\]](#)
 - Remove all contaminated clothing while under the shower.[\[26\]](#)
 - After initial flushing, wash the area with soap and water.[\[26\]](#) Some protocols recommend applying polyethylene glycol (PEG-300 or PEG-400) to the affected area.[\[23\]](#)
- Eye Contact:
 - Immediately flush the eyes with water for at least 15 minutes at an emergency eyewash station, holding the eyelids open.[\[14\]](#)
- Inhalation:
 - Move the individual to fresh air immediately.[\[15\]](#)
- Ingestion:
 - Do NOT induce vomiting.[\[25\]](#)
 - If the person is conscious, rinse their mouth with water.



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Caption: Emergency response flowchart for **phenol chloroform** exposure.

Waste Disposal

Phenol chloroform waste is considered hazardous and must be disposed of according to institutional and regulatory guidelines.

- Liquid Waste: Collect all liquid waste containing **phenol chloroform** in a designated, properly labeled, and sealed hazardous waste container.[10][20]
- Solid Waste: All contaminated materials (e.g., pipette tips, tubes, gloves) must be collected in a separate, sealed, and labeled hazardous waste container.[20] Do not mix with regular or biohazardous waste.[22]
- Labeling: All waste containers must be clearly labeled as "Hazardous Waste" and list the chemical constituents (Phenol, Chloroform).[20]

- Disposal: Contact your institution's environmental health and safety department for hazardous waste pickup.[14][20] Do not pour **phenol chloroform** waste down the drain.[20]

By adhering to the comprehensive guidelines outlined in this document, researchers, scientists, and drug development professionals can mitigate the risks associated with **phenol chloroform** and ensure a safe laboratory environment. Regular review of these procedures and ongoing safety training are essential for all personnel working with this hazardous reagent.

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References

- 1. Phenol - Wikipedia [en.wikipedia.org]
- 2. Chloroform - Wikipedia [en.wikipedia.org]
- 3. Phenol | C₆H₅OH | CID 996 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Chloroform | CHCl₃ | CID 6212 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. Chloroform: Properties, Uses, and Safety Explained [vedantu.com]
- 6. gov.uk [gov.uk]
- 7. CDC - NIOSH Pocket Guide to Chemical Hazards - Phenol [cdc.gov]
- 8. epa.gov [epa.gov]
- 9. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 10. Fact Sheet: Phenol-Chloroform Extraction | PennEHRS [ehrs.upenn.edu]
- 11. oehts.tulane.edu [oehts.tulane.edu]
- 12. CDC - NIOSH Pocket Guide to Chemical Hazards - Chloroform [cdc.gov]
- 13. nj.gov [nj.gov]
- 14. ehs.unm.edu [ehs.unm.edu]
- 15. nj.gov [nj.gov]
- 16. severnbiotech.com [severnbiotech.com]

- 17. cdhfinechemical.com [cdhfinechemical.com]
- 18. hmdb.ca [hmdb.ca]
- 19. Chloroform - IDLH | NIOSH | CDC [cdc.gov]
- 20. Phenol, Chloroform, or TRIzol™ Waste Disposal | Research Safety Affairs | Office of Research | UTHSC [uthsc.edu]
- 21. ehs.umich.edu [ehs.umich.edu]
- 22. ehs.yale.edu [ehs.yale.edu]
- 23. umdearborn.edu [umdearborn.edu]
- 24. safety.duke.edu [safety.duke.edu]
- 25. in.nau.edu [in.nau.edu]
- 26. lin-web.clarkson.edu [lin-web.clarkson.edu]
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